

An In-Depth Technical Guide to the Physical Properties of Methyl Dithioacetate

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Compound of Interest

Compound Name: *Methyl dithioacetate*

CAS No.: *2168-84-5*

Cat. No.: *B1210734*

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Abstract

Methyl dithioacetate ($\text{CH}_3\text{CS}_2\text{CH}_3$), a simple yet significant organosulfur compound, plays a pivotal role as a precursor and intermediate in various fields of chemical synthesis and materials science. A thorough understanding of its physical properties is paramount for its effective handling, characterization, and application in research and development. This technical guide provides a comprehensive overview of the key physical and spectroscopic properties of **methyl dithioacetate**, grounded in experimental data and theoretical calculations. The document is structured to offer not only a catalog of these properties but also insights into the underlying molecular characteristics that govern them. Detailed experimental protocols for its synthesis and characterization are also presented to ensure scientific integrity and reproducibility.

Introduction: The Significance of Methyl Dithioacetate

Methyl dithioacetate, systematically named methyl ethanedithioate, belongs to the class of dithioesters. These compounds are characterized by the presence of a thiocarbonyl group (C=S) single-bonded to a sulfur atom. The unique electronic and steric properties imparted by the two sulfur atoms make **methyl dithioacetate** a valuable reagent in organic synthesis. It serves as a precursor for the synthesis of various heterocyclic compounds and is utilized in polymer chemistry. A comprehensive grasp of its physical properties is the foundation for its safe and effective use in these applications.

Core Physical Properties

The fundamental physical characteristics of **methyl dithioacetate** are summarized in the table below. These values are essential for predicting its behavior in different environments and for designing experimental setups.

Property	Value	Source(s)
CAS Number	2168-84-5	[1]
Molecular Formula	C ₃ H ₆ S ₂	[1]
Molecular Weight	106.21 g/mol	[1]
Appearance	Yellowish oil	
Boiling Point	136-138 °C at 760 mmHg	[2]
Melting Point	-80.91 °C (calculated)	[1]
Flash Point	36.11 °C (97.00 °F)	[2]
Solubility	Soluble in alcohol. Sparingly soluble in water (estimated at 22.36 g/L at 25°C).	[2]
Density	Not experimentally determined. Estimated based on related compounds.	
Refractive Index	Not experimentally determined. Estimated based on related compounds.	
logP (o/w)	1.178 (estimated)	[2]
Vapor Pressure	8.941 mmHg at 25 °C (estimated)	[2]

Causality Behind the Properties: The physical properties of **methyl dithioacetate** are a direct consequence of its molecular structure. The presence of two sulfur atoms, which are larger and more polarizable than oxygen, leads to stronger van der Waals forces compared to its oxygen-containing analogue, methyl acetate. This results in a significantly higher boiling point for **methyl dithioacetate**. The thiocarbonyl group also contributes to the molecule's polarity, influencing its solubility in various solvents. Its limited solubility in water is expected for a small organic molecule with a significant nonpolar component (the methyl groups). The estimated octanol-water partition coefficient (logP) of 1.178 suggests a moderate lipophilicity.

Molecular Structure and Spectroscopic Characterization

A deeper understanding of **methyl dithioacetate**'s properties can be gained through an analysis of its molecular structure and its interaction with electromagnetic radiation.

Molecular Structure

The molecule consists of an acetyl group where both oxygen atoms have been replaced by sulfur. The central carbon atom of the C=S group is sp^2 hybridized, leading to a trigonal planar geometry around it.

Caption: Molecular structure of **methyl dithioacetate**.

Spectroscopic Data

Spectroscopic techniques are indispensable for the identification and characterization of **methyl dithioacetate**.

- **^{13}C NMR Spectroscopy:** The ^{13}C NMR spectrum of **methyl dithioacetate** provides key information about the carbon framework. A study by Dauphin and Cuer in 1979 reported the chemical shifts for this molecule. The thiocarbonyl carbon (C=S) is expected to be significantly deshielded and appear at a high chemical shift value, a characteristic feature of such functional groups. The two methyl carbons will have distinct chemical shifts due to their different chemical environments (one attached to the thiocarbonyl carbon and the other to the thiol sulfur).
- **^1H NMR Spectroscopy:** While specific experimental data for the proton NMR spectrum of **methyl dithioacetate** is not readily available in the searched literature, predictions can be made based on its structure. Two distinct signals are expected: a singlet for the three protons of the methyl group attached to the thiocarbonyl carbon, and another singlet for the three protons of the S-methyl group. The chemical shifts would be influenced by the electron-withdrawing nature of the adjacent sulfur atoms.

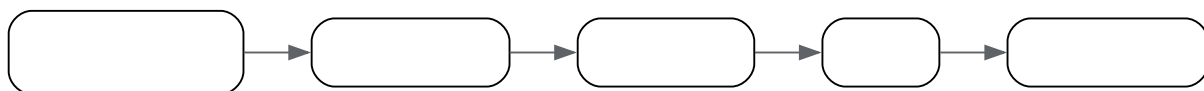
The infrared spectrum of **methyl dithioacetate** is characterized by specific absorption bands corresponding to the vibrational modes of its functional groups. A detailed analysis of the infrared, Raman, and resonance Raman spectra of **methyl dithioacetate** and its isotopically

substituted analogues was conducted by Ozaki, Storer, and Carey in 1982.[3] Key vibrational bands include:

- C=S Stretch: A strong absorption band characteristic of the thiocarbonyl group, typically observed in the region of 1050-1250 cm^{-1} .
- C-S Stretch: Absorptions corresponding to the carbon-sulfur single bond stretching vibrations.
- C-H Stretch and Bend: Vibrations associated with the methyl groups.

Synthesis of Methyl Dithioacetate: An Experimental Protocol

The synthesis of **methyl dithioacetate** can be achieved through various methods. A classical and reliable approach involves the reaction of a Grignard reagent with carbon disulfide, followed by alkylation. The following protocol is adapted from established procedures for the synthesis of dithioesters.



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Caption: Experimental workflow for the synthesis of **methyl dithioacetate**.

Step-by-Step Methodology:

- Preparation of the Grignard Reagent: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet, place magnesium turnings. Add a small crystal of iodine to initiate the reaction. Slowly add a solution of methyl iodide in anhydrous diethyl ether to the magnesium turnings with stirring. The reaction is exothermic and should be controlled by the rate of addition. After the addition is complete, reflux the mixture for 30 minutes to ensure complete formation of methylmagnesium iodide.

- **Formation of the Dithiocarboxylate Salt:** Cool the Grignard reagent solution in an ice bath. Slowly add a solution of carbon disulfide in anhydrous diethyl ether via the dropping funnel. A precipitate of the magnesium salt of methyldithiocarboxylic acid will form.
- **Alkylation:** After the addition of carbon disulfide is complete, slowly add methyl iodide to the reaction mixture. Stir the mixture at room temperature for several hours or overnight.
- **Work-up:** Carefully pour the reaction mixture into a beaker containing ice and a dilute acid (e.g., hydrochloric acid) to quench the reaction and dissolve the magnesium salts. Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether.
- **Purification:** Combine the organic layers, wash with water and brine, and dry over anhydrous magnesium sulfate. Filter the solution and remove the solvent by rotary evaporation. The crude product is then purified by distillation under reduced pressure to yield pure **methyl dithioacetate** as a yellowish oil.

Causality of Experimental Choices: The use of anhydrous conditions is critical as Grignard reagents are highly reactive towards water. The slow addition of reagents helps to control the exothermic nature of the reactions. The acidic work-up ensures that the product is in its neutral form and that inorganic byproducts are soluble in the aqueous phase, facilitating separation. Distillation is an effective method for purifying the final product based on its boiling point.

Safety and Handling

Methyl dithioacetate is a flammable liquid and should be handled with appropriate safety precautions.^[1]

- **GHS Hazard Statements:**
 - H226: Flammable liquid and vapor.
 - H315: Causes skin irritation.
 - H318: Causes serious eye damage.
 - H335: May cause respiratory irritation.
- **Precautionary Measures:**

- Keep away from heat, sparks, open flames, and hot surfaces.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Use only in a well-ventilated area.
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- Store in a well-ventilated place. Keep cool.

Always consult the most recent Safety Data Sheet (SDS) for comprehensive safety information before handling this compound.

Conclusion

This technical guide has provided a detailed examination of the physical properties of **methyl dithioacetate**, a compound of significant interest in synthetic chemistry. By consolidating available data on its core physical characteristics, spectroscopic signatures, and synthetic methodologies, this document serves as a valuable resource for researchers and professionals. The elucidation of the relationship between its molecular structure and its physical behavior offers a deeper understanding, facilitating its informed and safe application in the laboratory and beyond.

References

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